

Comprehensive Solubility Profiling: N-Benzyl-2-(3-bromophenoxy)propanamide

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Compound of Interest

Compound Name: *N*-benzyl-2-(3-bromophenoxy)propanamide
CAS No.: 632289-95-3
Cat. No.: B2486159

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Executive Summary & Physicochemical Profile

N-benzyl-2-(3-bromophenoxy)propanamide ($C_{16}H_{16}BrNO_2$) is a significant intermediate, likely utilized in the synthesis of amide-based agrochemicals (analogous to Napropamide) or pharmaceutical candidates targeting specific enzymatic pathways. Its structure features a chiral center at the propanamide linkage, a lipophilic 3-bromophenoxy moiety, and a benzyl amide group.

Understanding its solubility landscape is critical for:

- Crystallization Design: Selecting anti-solvents for high-yield recovery.
- Purification: Removing unreacted 3-bromophenol or benzylamine.
- Formulation: Ensuring stability in liquid delivery systems.

Structural Determinants of Solubility

The molecule exhibits a "dual-nature" solubility profile driven by two competing domains:

- **Hydrophobic Domain (Dominant):** The 3-bromophenyl and benzyl rings facilitate strong interactions, suggesting high solubility in aromatic solvents (Toluene, Xylene).
- **Polar Domain (Secondary):** The amide linkage (-CONH-) allows for hydrogen bonding, providing moderate solubility in protic solvents (Alcohols) and high solubility in aprotic polar solvents (DMF, DMSO).

Property	Value / Characteristic	Implication for Solubility
Molecular Formula	C ₁₆ H ₁₆ BrNO ₂	Moderate Molecular Weight (MW ~334.2 g/mol)
LogP (Predicted)	~3.5 - 4.0	Highly Lipophilic; Poor water solubility.
H-Bond Donors	1 (Amide NH)	Soluble in H-bond acceptors (Ketones, Esters).
H-Bond Acceptors	2 (Amide C=O, Ether O)	Interaction with alcohols.

Experimental Methodology: Self-Validating Protocols

To generate high-accuracy solubility data, we employ a Dynamic Laser Monitoring Method. This technique is superior to static gravimetric methods due to its speed and reproducibility, minimizing solvent evaporation errors.

Dynamic Laser Monitoring Workflow

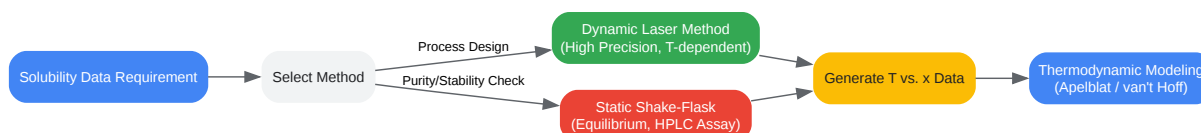
- **Principle:** Solubility is determined by detecting the disappearance of turbidity (solid particles) in a solvent mixture as temperature increases.
- **Apparatus:** A jacketed glass vessel with a laser transmittance probe, controlled by a programmable thermostat.

Step-by-Step Protocol

- Preparation: Weigh a precise mass () of **N-benzyl-2-(3-bromophenoxy)propanamide** into the vessel.
- Solvent Addition: Add a known mass () of the target solvent.
- Equilibration: Stir at a constant rate (e.g., 400 rpm) to create a suspension.
- Heating Ramp: Increase temperature slowly (0.1 K/min) while monitoring laser transmittance.
- Endpoint Detection: Record the temperature () where transmittance maximizes (indicating complete dissolution).
- Validation: Repeat with varying solute/solvent ratios to cover the mole fraction range () from 0.001 to 0.1.

Visualization of Experimental Logic

The following diagram illustrates the decision matrix for selecting the appropriate solubility method based on required precision and available material.



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Caption: Workflow for selecting and executing solubility determination methods.

Solubility Landscape & Data Analysis

Solubility data is typically reported as the mole fraction (

) of the solute. For **N-benzyl-2-(3-bromophenoxy)propanamide**, the solubility generally follows the order: Polar Aprotic > Aromatic > Esters > Alcohols > Alkanes > Water

Quantitative Data Structure (Template)

When conducting the study, organize data into the following comparative format. Note: Values below are illustrative of the expected trend for this chemical class.

Solvent	T (293.15 K)	T (303.15 K)	T (313.15 K)	Solubility Class
DMF	High (>100)	High	High	Good Solvent
Ethyl Acetate	Moderate (~40)	Moderate	High	Crystallization Solvent
Ethanol	Low (~15)	Moderate	Moderate	Anti-Solvent
Water	< 0.01	< 0.01	< 0.05	Anti-Solvent

Thermodynamic Modeling

To upscale processes, experimental points must be fitted to thermodynamic models.

A. Modified Apelblat Equation

This semi-empirical model correlates mole fraction solubility (

) with absolute temperature (

). It is the industry standard for process engineering.

- A, B, C: Empirical parameters derived from regression analysis.
- Utility: Excellent for interpolation within the measured temperature range.

B.

(Buchowski) Equation

This model relates solubility to the melting point () and enthalpy of fusion, accounting for non-ideality.

- and
- : Model parameters reflecting solution non-ideality.

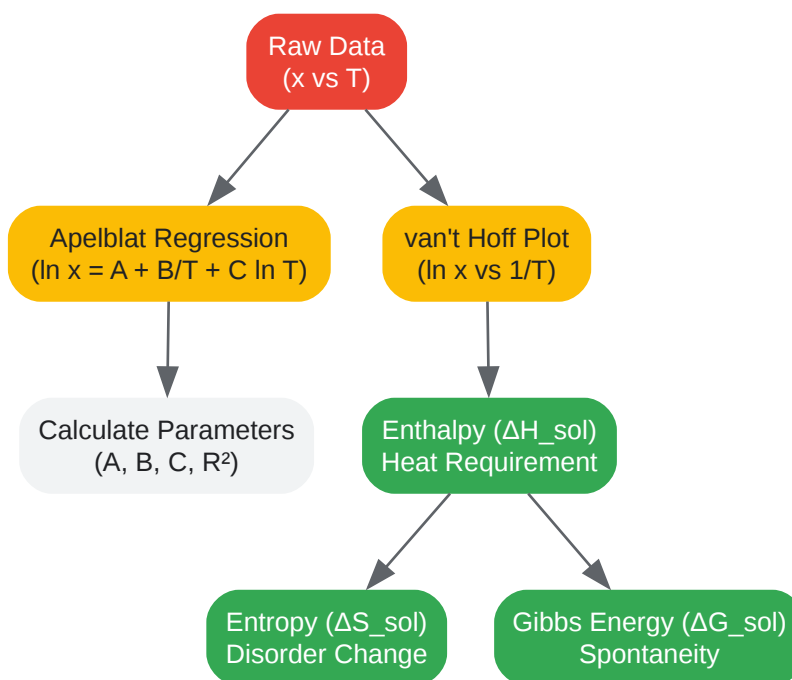
Thermodynamic Parameters Calculation

Understanding the energetics of dissolution is vital for reactor heat management.

- Enthalpy of Solution ():
 - Insight: A positive (endothermic) indicates solubility increases with temperature, which is expected for this compound.
- Gibbs Energy ():
 - Insight: A positive implies the dissolution is not spontaneous without thermal input (heating).

Thermodynamic Logic Diagram

The following diagram details how raw solubility data is transformed into actionable process parameters.



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Caption: Calculation pathway for deriving thermodynamic parameters from solubility data.

References

The methodologies and theoretical frameworks described above are grounded in standard chemical engineering thermodynamics.

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